

Overcoming Iprovalicarb solubility issues in laboratory solvents

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Compound of Interest

Compound Name: Iprovalicarb

Cat. No.: B1672162

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Technical Support Center: Iprovalicarb Solubility and Handling

This guide provides researchers, scientists, and drug development professionals with technical information and troubleshooting advice for overcoming solubility challenges with **iprovalicarb** in laboratory settings.

Frequently Asked Questions (FAQs)

Q1: What is **iprovalicarb** and what is its primary mechanism of action?

A1: **Iprovalicarb** is a systemic fungicide belonging to the carbamate chemical class. It is primarily used to control oomycete pathogens, such as those causing downy mildew and late blight in crops like grapes and potatoes.^[1] Its mechanism of action is the inhibition of cellulose synthesis in the cell walls of these pathogens, which disrupts their growth and development.^[1]^[2]

Q2: I am having trouble dissolving **iprovalicarb**. What are the recommended solvents?

A2: **Iprovalicarb** has moderate aqueous solubility but is more soluble in several organic solvents. For laboratory and in vitro studies, Dimethyl Sulfoxide (DMSO) is a commonly used and effective solvent.^[3] Other solvents in which **iprovalicarb** exhibits good solubility include dichloromethane, acetone, and ethyl acetate.

Q3: Can I heat or sonicate my **iprovalicarb** solution to aid dissolution?

A3: While gentle warming and sonication are common laboratory techniques to aid in the dissolution of compounds, there is limited specific public data on the stability of **iprovalicarb** under these conditions. It is recommended to start with vortexing at room temperature. If solubility issues persist, gentle warming (e.g., 37°C) or brief sonication can be attempted. However, it is crucial to perform a small-scale pilot test to ensure the compound does not degrade. Always protect the solution from light and store it under the recommended conditions.

Q4: How should I prepare a stock solution of **iprovalicarb** for my experiments?

A4: For in vitro assays, a common practice is to prepare a high-concentration stock solution in 100% DMSO. This stock can then be diluted to the final desired concentration in your aqueous-based assay medium. It is important to ensure that the final concentration of DMSO in your experiment is low enough to not affect your biological system (typically well below 1%).

Q5: What are the storage recommendations for **iprovalicarb** powder and stock solutions?

A5: **Iprovalicarb** as a solid powder should be stored in a dry, dark place at 0 - 4°C for short-term storage (days to weeks) or -20°C for long-term storage (months to years).[3] Stock solutions in DMSO should be stored at -20°C for long-term stability.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Iprovalicarb is not dissolving in my chosen solvent.	The concentration is too high for the solvent's capacity.	Refer to the solubility data table below. Try a solvent in which iprovalicarb has higher solubility, such as dichloromethane or acetone for initial solubilization before transferring to a more biocompatible solvent system if necessary.
The quality of the solvent is poor (e.g., contains water).	Use anhydrous, high-purity solvents.	
Insufficient agitation.	Vortex the solution for several minutes. If particles remain, try brief sonication in a water bath.	
My iprovalicarb solution appears cloudy or has precipitated after dilution in an aqueous medium.	The final concentration of iprovalicarb exceeds its aqueous solubility limit.	Increase the percentage of the organic co-solvent (e.g., DMSO) in the final solution, ensuring it remains within the tolerance level of your experimental system. Alternatively, lower the final concentration of iprovalicarb.
The stock solution was not fully dissolved before dilution.	Ensure your stock solution is completely clear before diluting it into the aqueous medium.	
I am concerned about the stability of iprovalicarb in my solvent during the experiment.	The solvent may be reacting with iprovalicarb, or the compound may be sensitive to light or temperature.	Prepare fresh solutions for each experiment. Protect solutions from light by using amber vials or covering them with foil. Avoid prolonged exposure to elevated temperatures.

Data Presentation

Table 1: Solubility of **Iprovalicarb** in Various Solvents

Solvent	Solubility (mg/L) at 20°C	Qualitative Solubility	Data Source
Water (pH 7)	17.8	Moderate	[1]
Dichloromethane	>200,000	High	AERU, University of Hertfordshire
Acetone	>200,000	High	AERU, University of Hertfordshire
Ethyl acetate	>200,000	High	AERU, University of Hertfordshire
Xylene	41,000	Good	[1]
n-Heptane	5,300	Moderate	[1]
Dimethyl Sulfoxide (DMSO)	-	Soluble	[3]

Note: The AERU database indicates high solubility for dichloromethane, acetone, and ethyl acetate without providing a precise upper limit.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Iprovalicarb** Stock Solution in DMSO

Materials:

- **Iprovalicarb** (Molecular Weight: 320.43 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials

- Vortex mixer
- Pipettes

Procedure:

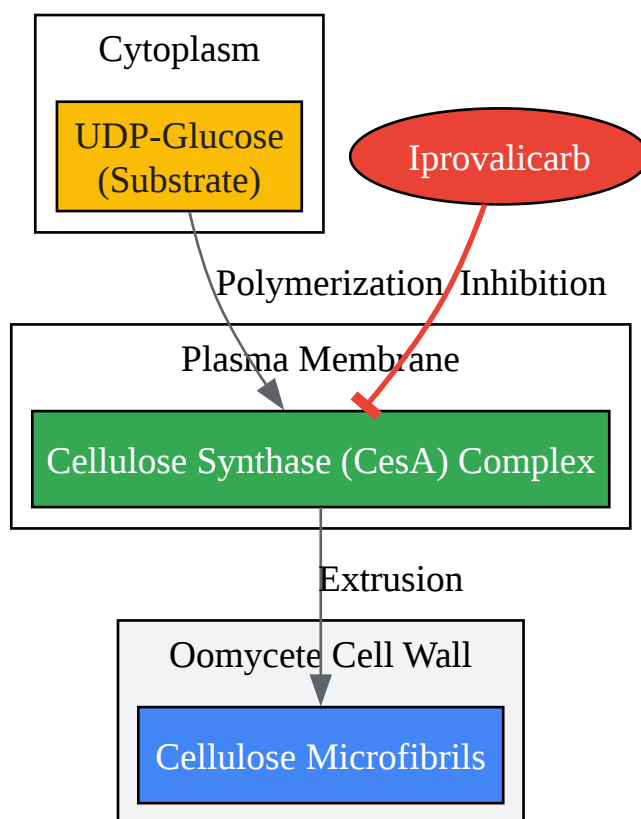
- Calculate the mass of **iprovalicarb** required. For 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 320.43 \text{ g/mol} = 0.0032043 \text{ g} = 3.20 \text{ mg}$
- Weigh out approximately 3.20 mg of **iprovalicarb** powder and place it in a sterile microcentrifuge tube or amber vial.
- Add 1 mL of anhydrous DMSO to the tube/vial.
- Cap the tube/vial securely and vortex the mixture at room temperature for 2-5 minutes, or until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain.
- If complete dissolution is not achieved, briefly sonicate the solution in a water bath for 5-10 minutes.
- Store the stock solution at -20°C, protected from light.

Mandatory Visualizations



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Caption: Experimental workflow for preparing and using **iprovalicarb** solutions.



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Caption: **Iprovalicarb**'s inhibition of the cellulose synthesis pathway in oomycetes.

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